

Comprehensive Structural Elucidation of 1-(2-Ethoxy-5-propylphenyl)ethanamine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-(2-Ethoxy-5-propylphenyl)ethanamine

CAS No.: 634150-54-2

Cat. No.: B12572399

[Get Quote](#)

A Multi-Modal Spectroscopic Guide for Analytical Scientists

Executive Summary & Molecular Profile

Target Molecule: **1-(2-Ethoxy-5-propylphenyl)ethanamine** Molecular Formula: $C_{13}H_{21}NO$

Exact Mass: 207.1623 Da Context: This molecule belongs to the class of

-methylbenzylamines. It features a chiral center at the exocyclic benzylic carbon and a specific 1,2,5-substitution pattern on the aromatic ring. Accurate elucidation is critical for distinguishing it from regioisomers (e.g., 2-propoxy-5-ethyl analogs) and establishing the purity of pharmaceutical precursors.

Structural Breakdown

- Core Scaffold: 1-Phenyl-ethanamine (also known as -methylbenzylamine).
- Substituent A (Position 2): Ethoxy group (

).

- Substituent B (Position 5): n-Propyl group (

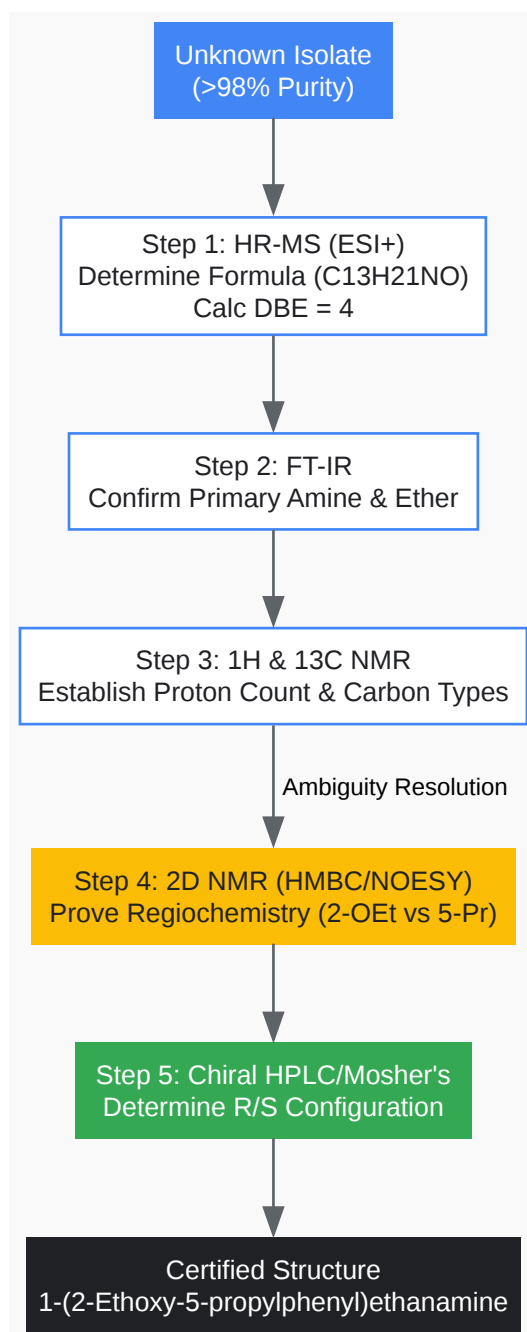
).

- Chirality: The C1 position (benzylic) is a stereocenter (

).

Elucidation Workflow (SOP)

The following workflow enforces a self-validating logic path, moving from elemental composition to absolute stereochemistry.



[Click to download full resolution via product page](#)

Figure 1: The logical hierarchy of structural confirmation, prioritizing regiochemical proof before stereochemical assignment.

Step-by-Step Analytical Protocol

Step 1: High-Resolution Mass Spectrometry (HRMS)

Objective: Validate elemental composition and analyze fragmentation to confirm the amine tail.

- Method: ESI-QTOF in Positive Mode.
- Target Ion:

m/z.
- Fragmentation Logic (MS/MS):
 - Base Peak (m/z 44): The signature of

-methyl amines. A McLafferty-like rearrangement or simple

-cleavage breaks the benzylic bond, releasing the

fragment.
 - Tropylium Ion (m/z ~163): Loss of the amine chain (

) generates the substituted benzyl/tropylium cation (

).

Step 2: Nuclear Magnetic Resonance (NMR) Strategy

This is the definitive step. The challenge is distinguishing the ethoxy and propyl chains and proving their positions (1,2,5-pattern).

A. ¹H NMR Assignment (400 MHz, CDCl₃)

Note: Chemical shifts (

) are predicted estimates based on substituent additivity rules.

Position	Group	(ppm)	Multiplicity	Integration	Diagnostic Insight
Ar-H6	Aromatic	7.15	d (Hz)	1H	Meta-coupling only; proves H6 is isolated from H3/H4. Located ortho to the amine chain.
Ar-H4	Aromatic	6.98	dd (Hz)	1H	Ortho+Meta coupling; proves 1,2,4-relationship of protons (therefore 1,2,5-substitution of groups).
Ar-H3	Aromatic	6.75	d (Hz)	1H	Ortho-coupling; shielded by the adjacent 2-Ethoxy group.
-CH	Methine	4.35	q (Hz)	1H	Benzylic proton. Quartet due to adjacent methyl. [1]
O-CH2	Ethoxy	4.05	q (Hz)	2H	Characteristic deshielded ether region.

Ar-CH ₂	Propyl	2.52	t (Hz)	2H	Benzylic methylene of the propyl chain.
Propyl-CH ₂	Propyl	1.60	m	2H	Middle methylene.
-Me	Methyl	1.38	d (Hz)	3H	Doublet coupled to the benzylic methine.
OEt-Me	Methyl	1.42	t (Hz)	3H	Triplet of the ethoxy group.
Pr-Me	Methyl	0.92	t (Hz)	3H	Terminal methyl of propyl chain.

B. 2D NMR: The "Smoking Gun" for Regiochemistry

To confirm the Propyl group is at position 5 and Ethoxy at position 2 (and not vice versa), you must use HMBC (Heteronuclear Multiple Bond Correlation).

- Critical Correlation 1: The O-CH₂ protons (4.05 ppm) will show a strong correlation to C2 (aromatic quaternary carbon, ~155 ppm).
- Critical Correlation 2: The Ar-H6 (7.15 ppm) will show a correlation to the benzylic amine carbon (-C) and C2 (bearing the ethoxy).
- Differentiation: If the propyl were at position 2, the O-CH₂ correlation would be absent at C2, and Ar-CH₂ signals would correlate there instead.

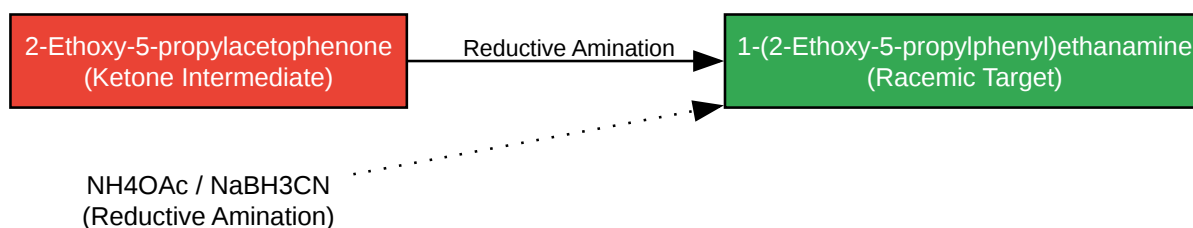
Step 3: Stereochemical Analysis

The molecule has one chiral center at the benzylic position.

- Method: Derivatization with (R)- and (S)-
-methoxy-
-(trifluoromethyl)phenylacetyl chloride (Mosher's Acid Chloride).
- Analysis: Compare
(
) in ^1H NMR to assign absolute configuration (
or
) based on the shielding sectors of the Mosher amide.

Synthesis Pathway (Retro-Synthetic Confirmation)

Understanding the synthesis aids in identifying potential impurities (e.g., unreduced ketone).



[Click to download full resolution via product page](#)

Figure 2: The primary synthetic route involves the reductive amination of the corresponding acetophenone.

References

- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds (7th ed.). John Wiley & Sons.
- Hesse, M., Meier, H., & Zeeh, B. (2008). Spectroscopic Methods in Organic Chemistry. Thieme.

- Seco, J. M., Quinoa, E., & Riguera, R. (2004). The assignment of absolute configuration by NMR using chiral derivatizing agents: A practical guide. Chemical Reviews, 104(1), 17-118.
[Link](#)
- McLafferty, F. W., & Turecek, F. (1993). Interpretation of Mass Spectra. University Science Books. (Source for amine alpha-cleavage mechanisms).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. The crystal structure of 1-\(2-hydroxy-5-meth-oxy-phen-yl\)ethanone 4,4-di-methyl-thio-semicarbazone - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Comprehensive Structural Elucidation of 1-(2-Ethoxy-5-propylphenyl)ethanamine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12572399/docs#comprehensive-structural-elucidation-of-1-2-ethoxy-5-propylphenyl-ethanamine\]](https://www.benchchem.com/product/b12572399/docs#comprehensive-structural-elucidation-of-1-2-ethoxy-5-propylphenyl-ethanamine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)